

# A Comprehensive Technical Guide to the Physical Properties of Pure Propane Gas

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Propane

Cat. No.: B168953

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical whitepaper provides an in-depth exploration of the core physical properties of pure **propane** (C<sub>3</sub>H<sub>8</sub>). The following sections detail quantitative physical data, standardized experimental methodologies for determining these properties, and logical and process-oriented diagrams to illustrate key relationships and production pathways.

## Core Physical and Chemical Properties

**Propane** is a three-carbon alkane that is a gas at standard temperature and pressure.[1] It is a colorless and odorless gas in its natural state; an odorant such as ethyl mercaptan is added for safety to aid in leak detection.[2][3] **Propane** is a key constituent of Liquefied Petroleum Gas (LPG) and is produced from natural gas processing and crude oil refining.[4][5]

**Table 1-1: General Properties of Propane**

Property	Value
Chemical Formula	C <sub>3</sub> H <sub>8</sub> [4]
Molar Mass	44.097 g/mol [2]
IUPAC Name	Propane[1]
CAS Registry Number	74-98-6[1]

**Table 1-2: Thermodynamic Properties of Propane**

Property	Value
Triple Point	85.47 K (-187.68 °C)[6]
Melting Point	85.47 K (-187.7 °C)[2][7]
Normal Boiling Point	231.1 K (-42.1 °C)[1][7]
Critical Temperature	369.9 K (96.8 °C)[7]
Critical Pressure	4.301 MPa[7]
Critical Density	220 kg/m <sup>3</sup> [7]
Latent Heat of Vaporization (at boiling point)	428 kJ/kg[8]
Latent Heat of Fusion	44.4 kJ/kg[8]
Standard Enthalpy of Formation (gas)	-104.7 kJ/mol[6]
Standard Molar Entropy (gas)	269.91 J/(mol·K)[6]
Heat Capacity (gas, c <sub>p</sub> )	73.60 J/(mol·K)[6]

**Table 1-3: Physical Properties of Propane**

Property	Value
Gas Density (at 0 °C)	2.0098 kg/m <sup>3</sup> <a href="#">[2]</a>
Gas Density (at 25 °C)	1.808 kg/m <sup>3</sup> <a href="#">[1]</a>
Liquid Density (at 25 °C)	0.493 g/cm <sup>3</sup> <a href="#">[2]</a>
Specific Gravity of Gas (air = 1)	1.52 <a href="#">[4]</a> <a href="#">[8]</a>
Specific Gravity of Liquid (water = 1)	0.509 <a href="#">[9]</a>
Solubility in Water	Insoluble <a href="#">[2]</a>
Solubility in Other Solvents	Soluble in diethyl ether, benzene, chloroform, ethyl ether, and ethanol <a href="#">[2]</a>
Vapor Pressure (at 37.8 °C)	~1370 kPa (199 psi)
Octane Number	125 <a href="#">[4]</a>

**Table 1-4: Safety and Combustion Properties of Propane**

Property	Value
Flammability Limits in Air	2.2 – 9.6 % by volume <a href="#">[3]</a> <a href="#">[10]</a>
Ignition Temperature	920 - 1020 °F (493 - 549 °C) <a href="#">[4]</a> <a href="#">[9]</a>
Maximum Flame Temperature	1982 °C <a href="#">[4]</a>
Heat of Combustion	~50 MJ/kg <a href="#">[1]</a>

## Experimental Protocols

The determination of the physical properties of **propane**, particularly for custody transfer and safety, is governed by standardized testing methods. Below are detailed methodologies for two key properties: vapor pressure and density.

### Determination of Vapor Pressure (ASTM D1267 / D6897)

The vapor pressure of liquefied petroleum gases is a critical safety parameter for the design of storage and handling systems.[\[10\]](#)

Objective: To determine the gauge vapor pressure of liquefied **propane**.

Apparatus:

- Vapor Pressure Apparatus (Reid Method): Consisting of an upper chamber and a lower chamber (liquid chamber).
- Pressure Gauge: Calibrated to measure the expected pressure range.
- Water Bath: Capable of maintaining a constant temperature, typically 37.8°C (100°F).[\[10\]](#)
- Sample Transfer Connection: Tubing and fittings to safely transfer a liquid sample from the source cylinder to the apparatus.

Methodology (Summary of ASTM D1267 - LP-Gas Method):

- Apparatus Preparation: The upper and lower chambers are cleaned and dried. The lower chamber is chilled prior to sampling.
- Sampling: The lower chamber is attached to the liquid **propane** source. The inlet valve is opened to allow the liquid **propane** to fill the chamber, displacing any air. The chamber is filled to approximately 20% of its volume to allow for expansion.
- Assembly: The upper chamber is securely connected to the lower chamber.
- Immersion: The assembled apparatus is immersed in a constant temperature water bath maintained at 37.8°C.[\[10\]](#)
- Equilibration and Measurement: The apparatus is agitated periodically until a constant pressure reading is observed on the gauge. This constant pressure is recorded as the vapor pressure.

An alternative, automated method is described in ASTM D6897 (Expansion Method), which uses an automatic instrument. A small volume of sample is drawn into a temperature-controlled chamber, which is then expanded to a specific vapor-to-liquid ratio (e.g., 0.5:1). The chamber is heated to the test temperature, and the resulting equilibrium pressure is measured.[\[11\]](#)[\[12\]](#)

## Determination of Density (ASTM D1657)

Density is a crucial property for converting volumetric measurements to mass for sales and custody transfer.<sup>[1][5]</sup>

Objective: To determine the density of liquid **propane** at a specific temperature.

Apparatus:

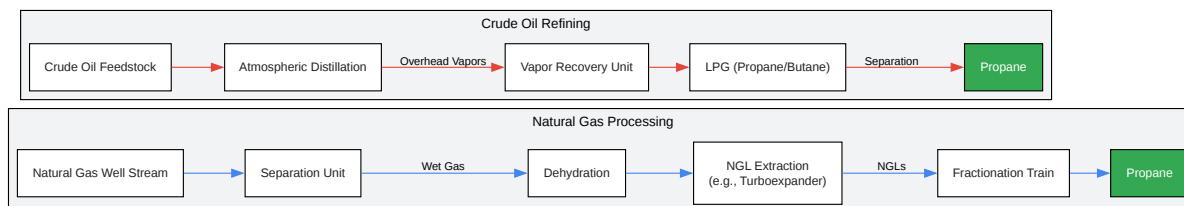
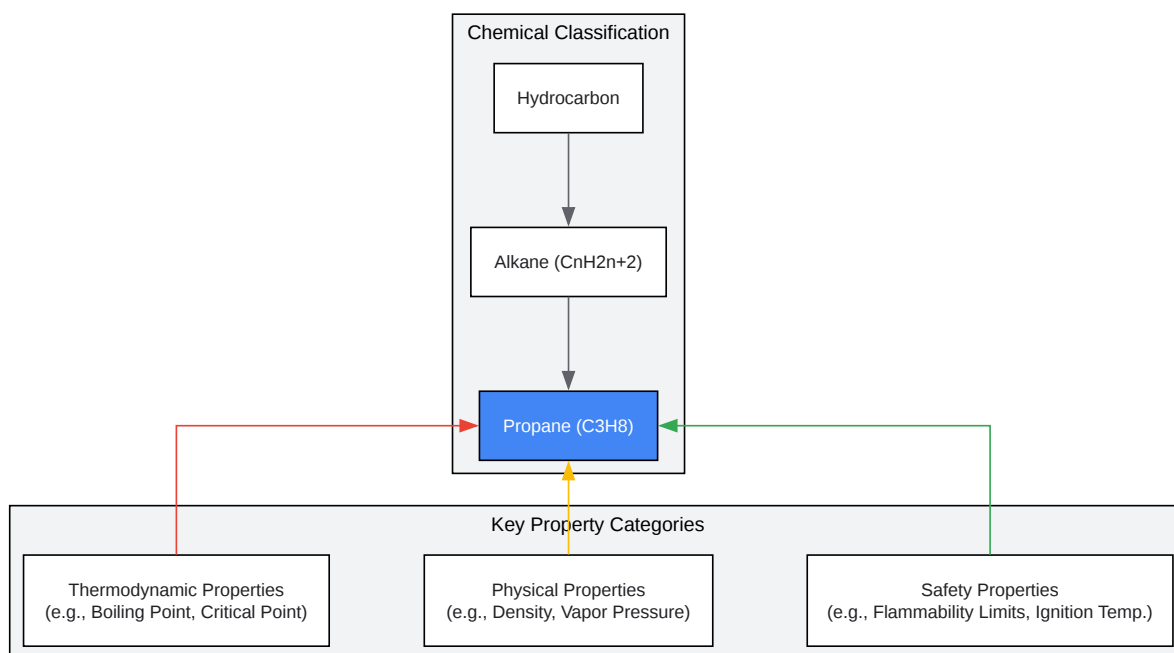
- Pressure Hydrometer Cylinder: A transparent, high-pressure cylinder designed to withstand the vapor pressure of **propane**.<sup>[1]</sup>
- Hydrometer: Calibrated for use with light hydrocarbons.
- Thermometer: With appropriate range and accuracy.
- Constant-Temperature Bath: To maintain the hydrometer cylinder at the desired temperature.<sup>[1]</sup>

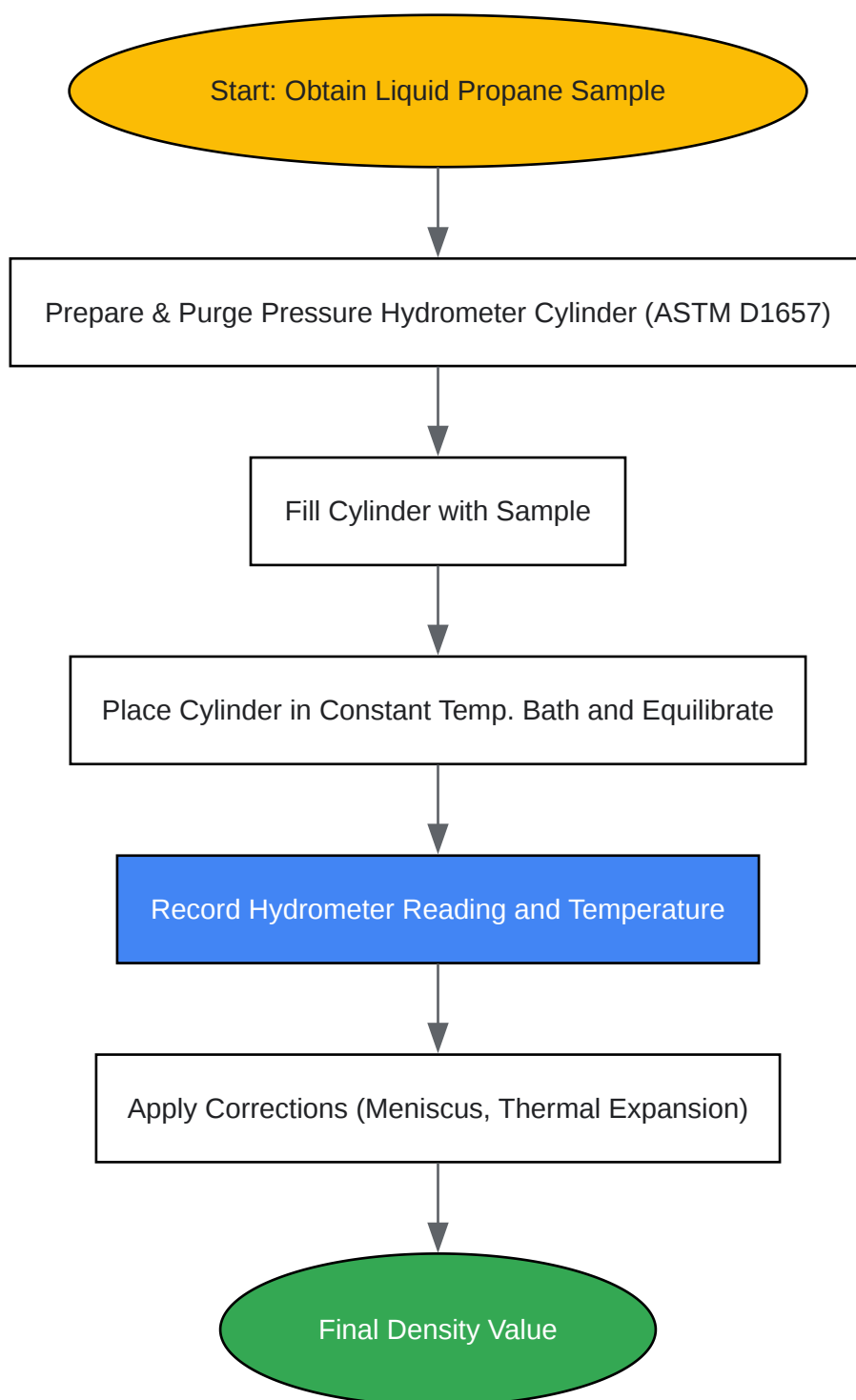
Methodology (Summary of ASTM D1657 - Pressure Hydrometer Method):

- Apparatus Preparation: The pressure hydrometer cylinder is cleaned, dried, and purged with a portion of the **propane** sample.
- Sampling: The cylinder is filled with the liquid **propane** sample to a level that allows the hydrometer to float freely. The cylinder is then sealed.
- Temperature Equilibration: The filled cylinder is placed in a constant-temperature bath until the sample reaches the desired temperature and thermal equilibrium is established.<sup>[1]</sup>
- Measurement: Once the temperature is stable, the hydrometer reading and the sample temperature are recorded.
- Corrections: The initial hydrometer reading is corrected for meniscus effect and thermal glass expansion to obtain the final density measurement.<sup>[4]</sup>

## Visualizations

The following diagrams illustrate the classification, production, and experimental workflow related to **propane**.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).



## References

- 1. Supply ASTM D1657 Density Or Relative Density Of Light Hydrocarbons Wholesale Factory - KAYCAN INSTRUMENT (Dalian) Co.,Ltd [kaycanlab.com]
- 2. ASTM D6897 | ASTM Vapor Pressure of Petroleum Products [ayalytical.com]
- 3. standards.iteh.ai [standards.iteh.ai]
- 4. store.astm.org [store.astm.org]
- 5. standards.iteh.ai [standards.iteh.ai]
- 6. mastrad.com [mastrad.com]
- 7. ASTM D1267 - eralytics [eralytics.com]
- 8. Natural gas liquids extraction and separation | Gas Processing & LNG [gasprocessingnews.com]
- 9. youtube.com [youtube.com]
- 10. store.astm.org [store.astm.org]
- 11. store.astm.org [store.astm.org]
- 12. kelid1.ir [kelid1.ir]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Pure Propane Gas]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b168953#physical-properties-of-pure-propane-gas]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)